

Application Note: Analysis of Propoxur and Its Metabolites in Environmental Samples

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Compound of Interest

Compound Name: 2-Isopropoxyphenol-d7

Cat. No.: B12403060

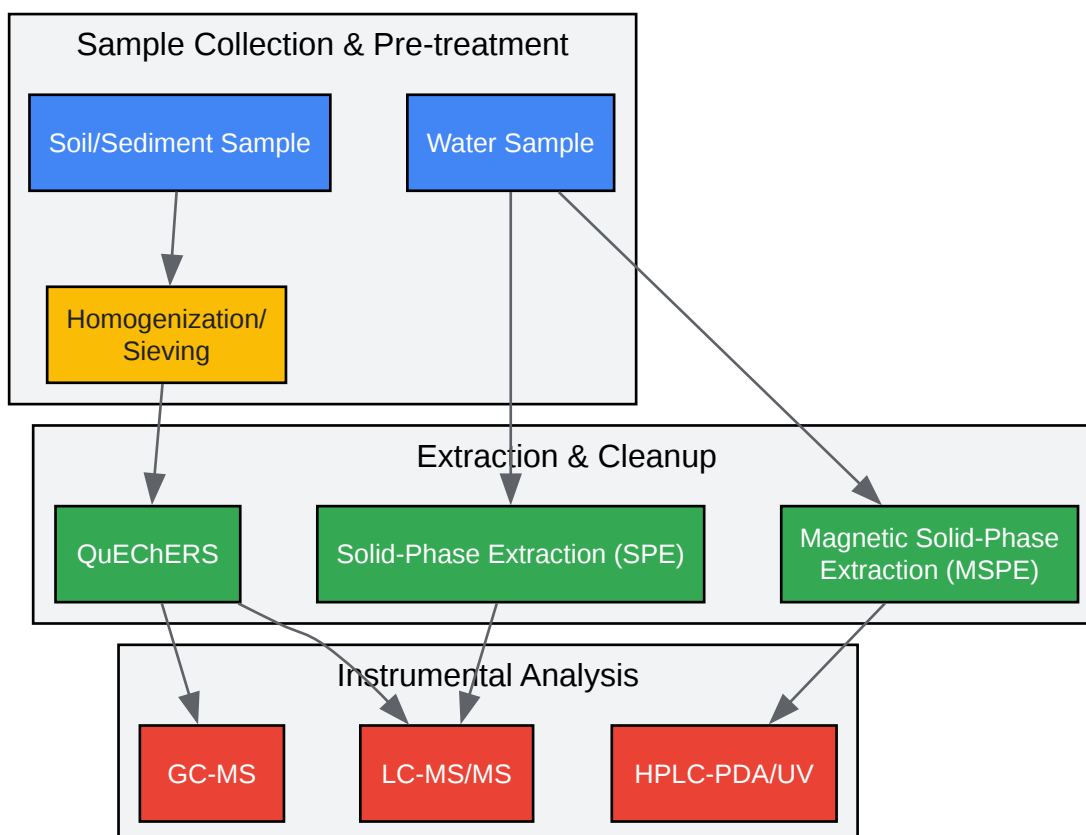
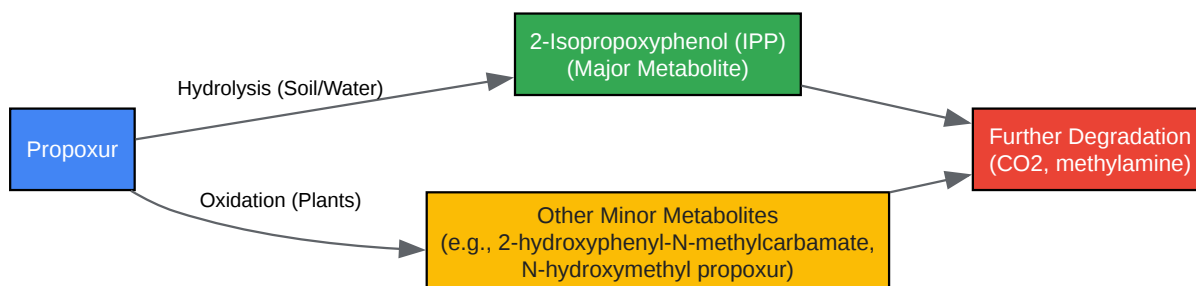
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Introduction

Propoxur (2-isopropoxyphenyl N-methylcarbamate) is a widely used carbamate insecticide for agricultural and public health purposes.[1] Its presence and the formation of metabolites in the environment are of significant concern due to potential toxicity to non-target organisms. This application note provides a detailed protocol for the analysis of propoxur and its primary metabolites in environmental samples, such as water and soil. The primary degradation pathway for propoxur in the environment is hydrolysis, leading to the formation of 2-isopropoxyphenol (IPP), which is a key biomarker for propoxur exposure and degradation.[2][3] Other minor metabolic routes include ring hydroxylation and N-methyl hydroxylation.

Environmental Fate of Propoxur

Propoxur degradation in the environment is influenced by factors such as pH, light, and microbial activity.[2][3] In soil and water, hydrolysis is the predominant degradation pathway, yielding 2-isopropoxyphenol.[3] The half-life of propoxur in water is highly dependent on pH, decreasing significantly as the pH increases.[4] For instance, at a pH of 7, the half-life is approximately 30 days at 30°C, while at a pH of 8.5, it can be as short as 3 hours.[2][4] Bacterial degradation also plays a crucial role in soil, with half-lives ranging from 80 to 210 days depending on the soil type.[3]



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